

# An In-depth Technical Guide to the Physical Properties of m-Anisaldehyde

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## Compound of Interest

Compound Name: *m*-Anisaldehyde

Cat. No.: B106831

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **m-Anisaldehyde** (3-methoxybenzaldehyde), specifically its boiling point and density. The information herein is curated for professionals in research and development who require precise and reliable data for their work.

## Quantitative Data Summary

The physical properties of **m-Anisaldehyde** have been determined under various conditions. The following table summarizes the reported values for its boiling point and density.

Physical Property	Value	Conditions
Boiling Point	143 °C	at 50 mmHg[1][2]
101-103 °C	at 10 mmHg[3]	
230-233 °C	at 1013 hPa	
260 °C	Not specified	
Density	1.117 g/mL	at 20 °C
1.12 g/cm <sup>3</sup>	at 20 °C	
1.118 g/mL	Not specified	
1.119 g/mL	Not specified	
1.1310 g/cm <sup>3</sup>	Not specified	

## Experimental Protocols

Accurate determination of physical properties such as boiling point and density is crucial for the characterization and quality control of chemical substances. While specific experimental records for the above-cited values for **m-Anisaldehyde** are not publicly detailed, the following are standard and widely accepted methodologies for such determinations.

### 1. Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. For a high-purity substance like **m-Anisaldehyde**, distillation is a common method for determining the boiling point at both atmospheric and reduced pressures.

- Simple Distillation (Atmospheric Pressure):
  - A sample of **m-Anisaldehyde** is placed in a round-bottom flask with a few boiling chips to ensure smooth boiling.
  - The flask is connected to a distillation head, a condenser, and a receiving flask. A thermometer is positioned so that its bulb is just below the side arm of the distillation head,

ensuring it measures the temperature of the vapor that is in equilibrium with the boiling liquid.

- The flask is heated gently. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser, where it liquefies and is collected in the receiving flask.
- The temperature is recorded when it becomes constant, which represents the boiling point of the liquid at the given atmospheric pressure.
- Vacuum Distillation (Reduced Pressure): For substances that have high boiling points at atmospheric pressure or are prone to decomposition at these temperatures, vacuum distillation is employed.
  - The setup is similar to simple distillation but is connected to a vacuum source.
  - The pressure inside the apparatus is reduced to the desired level using a vacuum pump and monitored with a manometer.
  - The sample is heated, and the temperature at which the liquid boils at this reduced pressure is recorded as the boiling point.

## 2. Density Determination

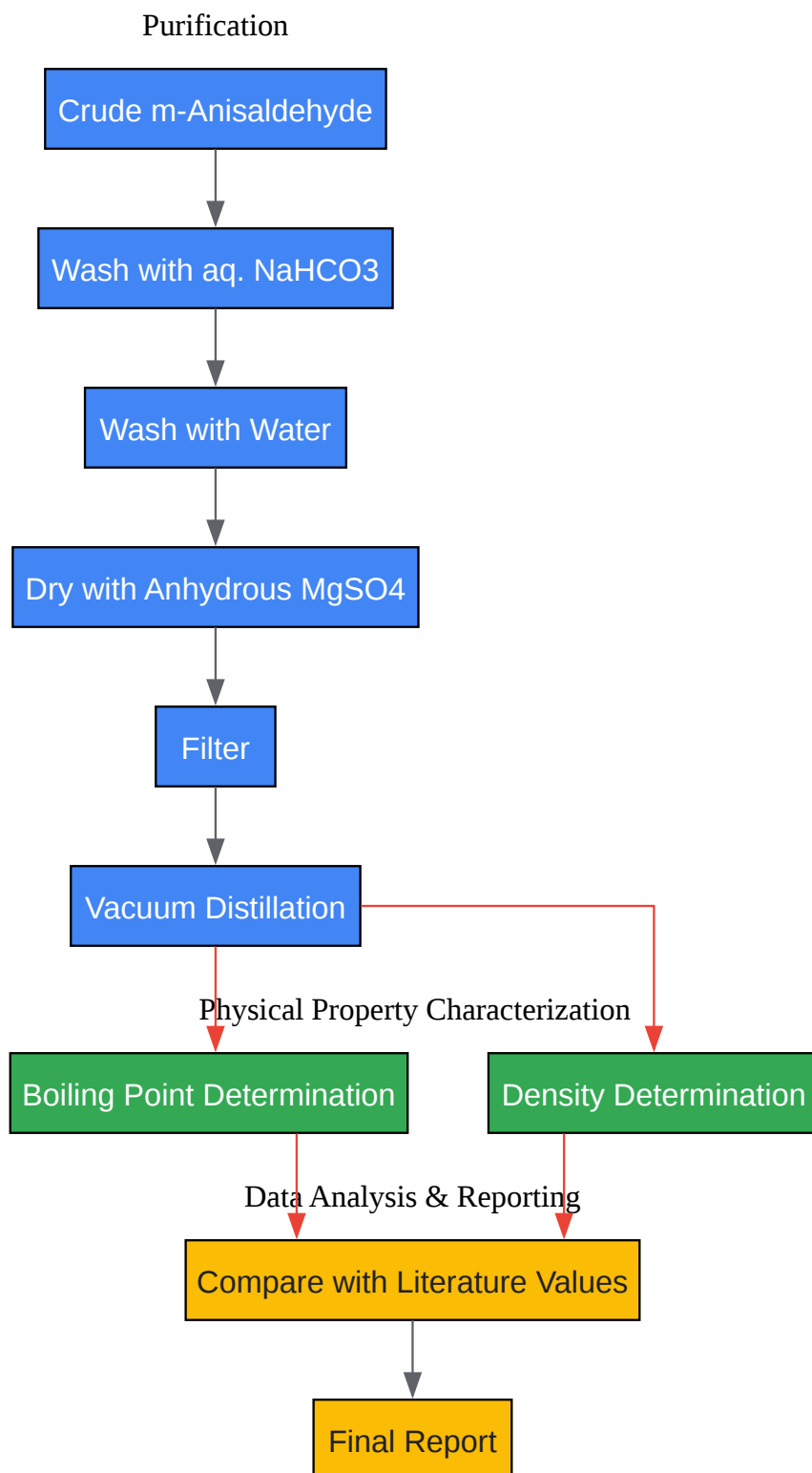
Density is the mass of a substance per unit volume. It is a fundamental physical property that can be used to identify a substance or determine its purity.

- Using a Pycnometer:
  - A pycnometer, a flask with a specific, accurately known volume, is first weighed empty.
  - It is then filled with the sample liquid (**m-Anisaldehyde**), and any excess is removed to ensure the volume is exactly that of the pycnometer. Care is taken to avoid air bubbles.
  - The filled pycnometer is weighed.
  - The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.

- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer. The measurement should be performed at a constant, known temperature.
- Using a Hydrometer:
  - A hydrometer is a calibrated instrument used to measure the relative density of liquids.
  - The liquid sample is placed in a tall container, such as a graduated cylinder.
  - The hydrometer is gently lowered into the liquid until it floats freely.
  - The density is read directly from the scale on the hydrometer at the point where the surface of the liquid meets the stem of the hydrometer.

## Logical Workflow Visualization

The following diagram illustrates a typical laboratory workflow for the purification and subsequent physical property characterization of a liquid organic compound like **m-Anisaldehyde**.



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Caption: Workflow for Purification and Physical Property Analysis of **m-Anisaldehyde**.

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## References

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